

A Synthesis of Hazard Intelligence: Understanding the Reactivity Profile

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Compound of Interest

Compound Name: (3-Isothiocyanatophenyl)boronic acid

CAS No.: 133887-74-8

Cat. No.: B139284

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(3-Isothiocyanatophenyl)boronic acid is a solid, typically an off-white powder, that possesses two distinct functional groups which dictate its hazard profile.[2] A formal Safety Data Sheet (SDS) for this specific compound is not readily available, therefore, a composite hazard assessment based on closely related analogs is scientifically prudent.

- The Phenylboronic Acid Moiety: This group is generally associated with moderate acute oral toxicity, skin and eye irritation, and respiratory tract irritation.[2][3][4] Boronic acids, as a class, are known irritants.
- The Isothiocyanate Moiety: This functional group is the primary driver of acute toxicity. Isothiocyanates are known lachrymators and are often highly toxic and corrosive. Analogs such as Allyl Isothiocyanate are classified as fatal if inhaled or in contact with skin and can cause severe skin burns and allergic reactions. The SDS for 3-Cyanophenylboronic acid, which also features a reactive nitrogen-containing group, indicates high toxicity across oral, dermal, and inhalation routes.[5]

Based on this composite analysis, a conservative and safe approach assumes **(3-Isothiocyanatophenyl)boronic acid** presents a significant health hazard.

Anticipated GHS Classification

The following table synthesizes the likely hazard classifications, adopting the most stringent warnings from analogous compounds.

Hazard Class	Category	Hazard Statement	Rationale / Source Analogs
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	Based on 3-Cyanophenylboronic Acid[5]
Acute Toxicity, Dermal	Category 2/3	H310/H311: Fatal/Toxic in contact with skin	Inferred from Isothiocyanate reactivity & 3-Cyanophenylboronic Acid[5]
Acute Toxicity, Inhalation	Category 2/3	H330/H331: Fatal/Toxic if inhaled	Inferred from Isothiocyanate reactivity & 3-Cyanophenylboronic Acid[5]
Skin Corrosion/Irritation	Category 1B/2	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation	Combination of Isothiocyanate corrosivity and Boronic Acid irritation[3]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage	Inferred from Isothiocyanate corrosivity and Boronic Acid irritation[3]
Respiratory/Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	A known hazard for some isothiocyanates
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Common to both Phenylboronic Acids[3][4] and Isothiocyanates

The Core of Safety: Engineering Controls and Personal Protective Equipment (PPE)

Given the high likelihood of severe toxicity, particularly via inhalation and dermal routes, rigorous controls are not merely recommended; they are essential. The principle of "as low as reasonably practicable" (ALARP) must be applied to exposure.

Engineering Controls: The First Line of Defense

All manipulations of solid **(3-isothiocyanatophenyl)boronic acid** and its solutions must be conducted within a certified and properly functioning chemical fume hood.[6] The causality here is clear: the isothiocyanate group's volatility and high inhalation toxicity mean that even minute quantities of airborne dust or vapor can be hazardous.[5] A standard laboratory bench is unacceptable. The facility should also be equipped with an eyewash station and a safety shower in close proximity to the workstation.[2][5]

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

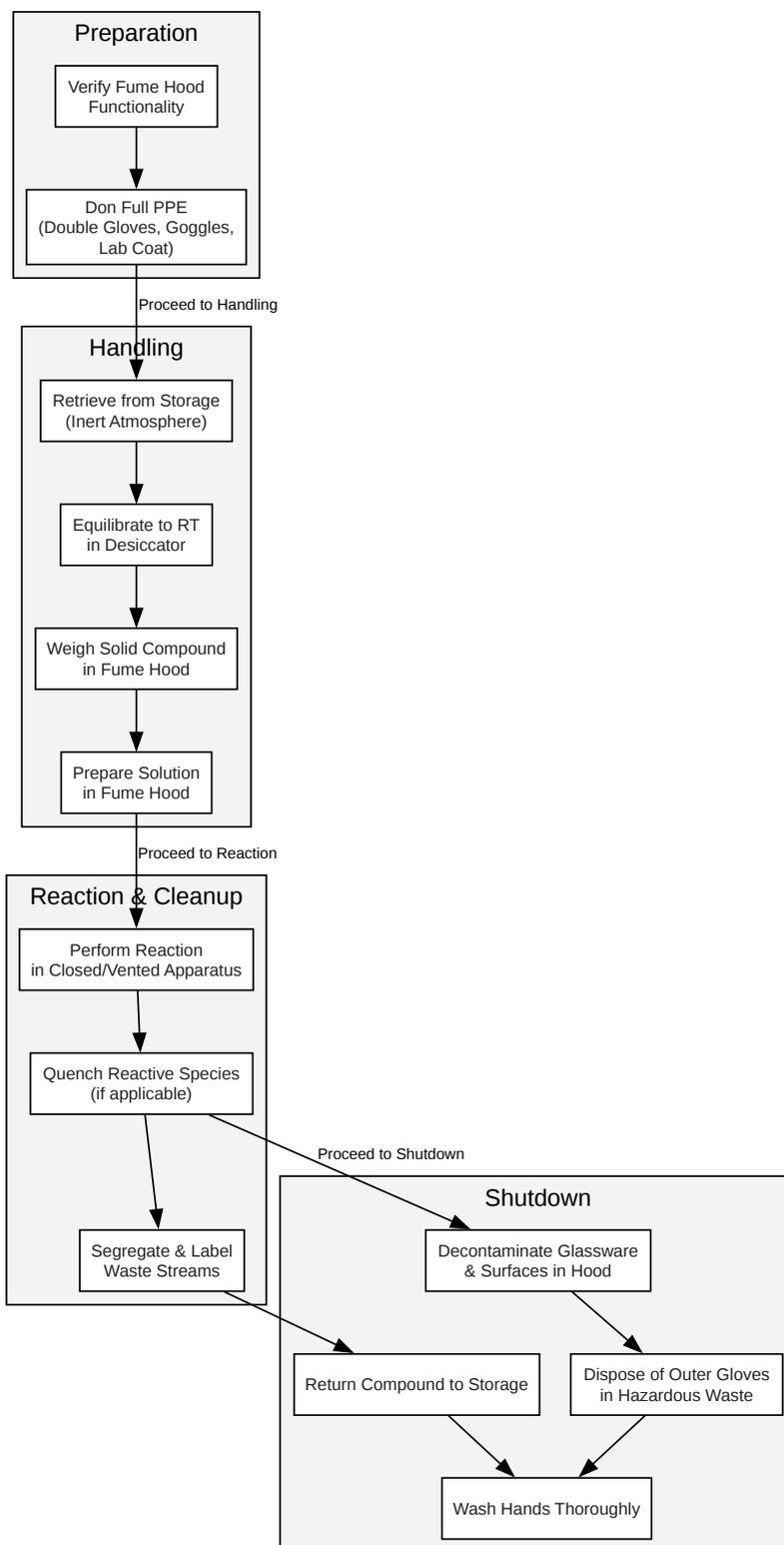
A multi-layered PPE approach is required to create a self-validating system of protection.

PPE Category	Specification	Rationale for Selection
Hand Protection	Nitrile gloves (double-gloving recommended)	Protects against dermal absorption, which is a primary exposure route. ^[5] Double-gloving provides a fail-safe; if the outer glove is compromised, the inner glove maintains a barrier while the outer is replaced.
Eye Protection	Tight-fitting safety goggles or a full-face shield	Protects against dust particles and splashes. Standard safety glasses are insufficient. A face shield is recommended when handling larger quantities. ^{[2][7]}
Skin and Body	Chemical-resistant laboratory coat (fully fastened) with long sleeves	Prevents incidental skin contact from spills or dust. ^[7]
Respiratory	Use within a chemical fume hood is the primary control. For non-routine operations (e.g., spill cleanup), a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates is necessary.	This is a critical control to prevent inhalation of what is likely a highly toxic compound. ^[5]

Workflow for Safe Handling and Manipulation

The following diagram outlines the mandatory workflow for handling **(3-isothiocyanatophenyl)boronic acid**, from retrieval to use. This protocol is designed as a self-validating system; a failure at any step requires a return to a safe state.

Safe Handling Workflow for (3-Isothiocyanatophenyl)boronic acid



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Caption: A mandatory workflow for handling **(3-Isothiocyanatophenyl)boronic acid**.

Storage and Stability: Preserving Integrity

Storage Conditions

(3-Isothiocyanatophenyl)boronic acid is susceptible to degradation from both moisture and air. The boronic acid moiety can dehydrate to form boroxines (anhydrides), and both functional groups can be sensitive to oxidation.

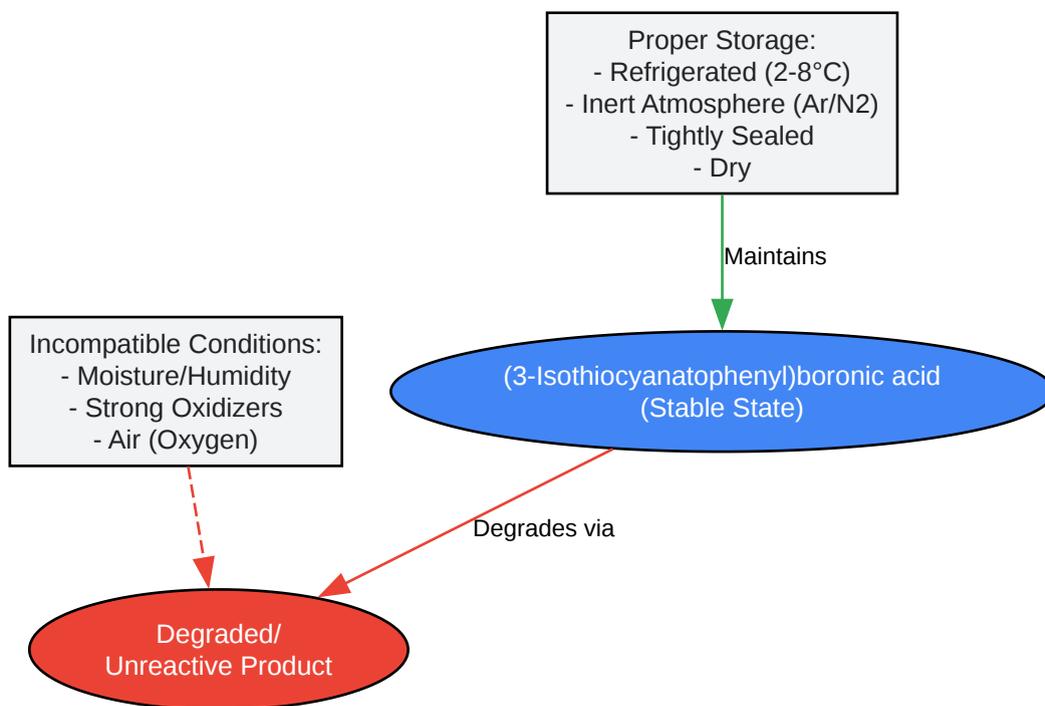
- Temperature: Keep refrigerated (2-8 °C).[2][8]
- Atmosphere: Store under an inert atmosphere (e.g., Argon or Nitrogen).[2][8] This is crucial to prevent slow degradation and maintain the compound's reactivity and purity.
- Container: Use a tightly sealed container, preferably with a PTFE-lined cap.[5][9]
- Location: Store in a dry, well-ventilated, and designated area for toxic chemicals.[3][5] The storage location should be locked.[5]

Incompatibilities

To prevent hazardous reactions, segregate this compound from:

- Strong Oxidizing Agents: Can lead to vigorous, exothermic reactions.[2]
- Strong Acids and Bases: Can catalyze decomposition.[2]
- Water/Moisture: Promotes the formation of anhydrides and can hydrolyze the isothiocyanate group.[8][9]

The following diagram illustrates the key relationships in maintaining chemical stability.



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